

A Researcher's Guide to Vhr1/DUSP3 Antibodies: A Comparative Analysis

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Compound of Interest

Compound Name: Vhr1

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For researchers in cellular signaling, oncology, and immunology, selecting a reliable antibody is paramount to generating reproducible and accurate data. This guide provides a comparative overview of commercially available antibodies targeting the Vaccinia H1-Related (VHR) protein, also known as Dual Specificity Phosphatase 3 (DUSP3). **Vhr1/DUSP3** is a critical negative regulator of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, making it a key target of study in various diseases. This comparison is based on vendor-provided data for applications including Western Blot (WB), Immunohistochemistry (IHC), and Immunoprecipitation (IP).

Performance Comparison of Vhr1/DUSP3 Antibodies

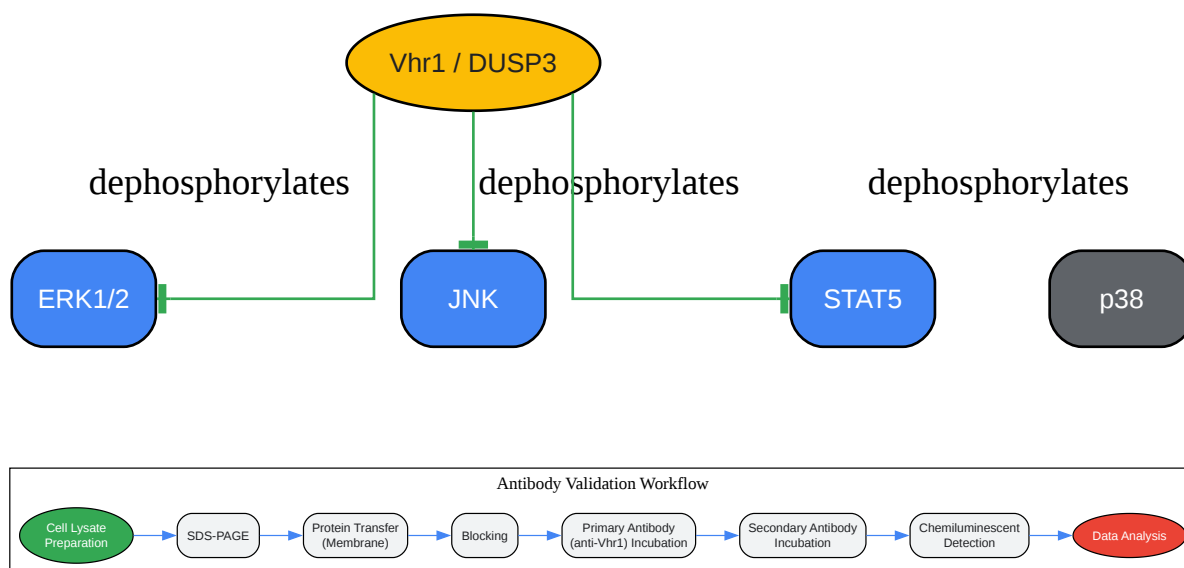
The following table summarizes the specifications and validated applications of **Vhr1/DUSP3** antibodies from various commercial vendors. It is important to note that this data is sourced from the manufacturers and has not been independently verified in a head-to-head comparison. Researchers are encouraged to consult the vendor datasheets for the most up-to-date information and validation images.

Vendor	Catalog Number	Clonality	Host	Tested Applications	Recommended Dilutions (Vendor-Provided)
Boster Bio	A06135-1	Polyclonal	Rabbit	ELISA, IHC, WB	WB: 1:500-1:2000, IHC: 1:100-300, ELISA: 1:20000, IF: 1:50-200
Novus Biologicals	NBP3-41728	Monoclonal	Mouse	WB	0.01-2ug/mL
Cell Signaling Tech.	#4752	Polyclonal	Rabbit	WB, IP	WB: 1:1000, IP: 1:50
RayBiotech	(Multiple)	Polyclonal	Rabbit	WB, IHC-P	WB: 1:1000, IHC: 1:50-100
Thermo Fisher Sci.	PA5-22001	Polyclonal	Rabbit	WB, IHC (P)	Not specified
Sigma-Aldrich	HPA063616	Polyclonal	Rabbit	IF	0.25-2 µg/mL
Sigma-Aldrich	WH0001845 M1 (5B7)	Monoclonal	Mouse	WB, ELISA, IF	WB: 1-5 µg/mL

Disclaimer: The performance of antibodies can vary depending on the experimental conditions, sample type, and handling. The information presented here is for guidance and researchers should perform their own validation for their specific application.

Vhr1/DUSP3 Signaling Pathway and Experimental Workflow

Vhr1/DUSP3 is a dual-specificity phosphatase that plays a crucial role in regulating cellular signaling by dephosphorylating both phosphotyrosine and phosphoserine/threonine residues on its target proteins. A primary function of **Vhr1** is the inactivation of key components of the MAPK signaling cascade.[1]



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References

- 1. Revisiting the roles of VHR/DUSP3 phosphatase in human diseases - PMC [pmc.ncbi.nlm.nih.gov]
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